Technical Support Center: Bioavailability Optimization for Methyl 2-(cinnamoyloxy)-5-iodobenzoate

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Compound of Interest

Compound Name:	*Methyl 2-(cinnamoyloxy)-5-iodobenzoate*
CAS No.:	*307952-85-8*
Cat. No.:	*B3060371*

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Target Audience: Formulation Scientists, DMPK Researchers, and Preclinical Development Teams.

Methyl 2-(cinnamoyloxy)-5-iodobenzoate is a highly lipophilic, halogenated diester compound. While its unique structural motif offers promising pharmacological potential, researchers frequently encounter two critical barriers to systemic exposure: (1) profound aqueous insolubility driven by the heavy iodine atom and cinnamoyl moiety, and (2) rapid premature hydrolysis of its ester bonds by gastrointestinal and plasma esterases.

This support center provides field-proven troubleshooting guides, step-by-step methodologies, and mechanistic rationales to overcome these bioavailability bottlenecks.

Section 1: Solubility and Dissolution Troubleshooting

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Q1: During in vitro dissolution testing in Simulated Gastric Fluid (SGF), the compound precipitates almost immediately. How can we maintain supersaturation?

Expert Insight: The precipitation is caused by the compound's high LogP and lack of ionizable groups at physiological pH. When transitioning from a solvent stock to an aqueous medium, the thermodynamic driving force for crystallization exceeds the solvation capacity. Solution: Transition to a Self-Microemulsifying Drug Delivery System (SMEDDS). By pre-dissolving the compound in an isotropic mixture of oils, surfactants, and co-surfactants, the drug is presented to the GI tract as an oil-in-water microemulsion (droplet size <50 nm) upon mild agitation, bypassing the dissolution rate-limiting step.

Protocol: Preparation of a SMEDDS Formulation

Self-validating mechanism: The spontaneous formation of a clear dispersion upon aqueous dilution confirms the correct HLB (Hydrophilic-Lipophilic Balance) of the excipient mixture.

- Excipient Selection: Weigh Capryol 90 (Oil, 20% w/w), Kolliphor EL (Surfactant, 50% w/w), and Transcutol HP (Co-surfactant, 30% w/w) into a glass vial.
- Homogenization: Vortex the mixture for 2 minutes, then place it in a shaking water bath at 40°C for 15 minutes to ensure a monophasic isotropic vehicle.
- Drug Loading: Add **Methyl 2-(cinnamoyloxy)-5-iodobenzoate** at a concentration of 25 mg/g of the SMEDDS vehicle.
- Equilibration: Stir continuously at 200 rpm at 37°C for 48 hours to achieve equilibrium solubility.
- Thermodynamic Stress Testing: Centrifuge the loaded SMEDDS at 10,000 rpm for 15 minutes. If the drug precipitates or phase separation occurs, adjust the surfactant-to-oil ratio (Smax).
- Emulsification Verification: Dilute 100 µL of the SMEDDS in 10 mL of 0.1N HCl (pH 1.2). Measure droplet size via Dynamic Light Scattering (DLS). Acceptable criteria: Polydispersity Index (PDI) < 0.2 and Z-average < 50 nm.

Section 2: Metabolic Stability & Half-Life Extension

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Q2: Our pharmacokinetic (PK) data shows a T½ of less than 15 minutes following IV administration. LC-MS/MS reveals high levels of 5-iodosalicylic acid. How do we prevent this degradation?

Expert Insight: The molecule contains two highly labile ester linkages (the cinnamoyloxy group and the methyl ester). Carboxylesterases (CES1 in the liver, CES2 in the intestine) rapidly cleave these bonds before the intact molecule can reach target tissues. Solution: Encapsulate the compound within Poly(lactic-co-glycolic acid) (PLGA) Nanoparticles. The dense polymeric matrix physically shields the ester bonds from hydrolytic enzymes in the plasma, releasing the intact drug via diffusion and gradual polymer erosion.

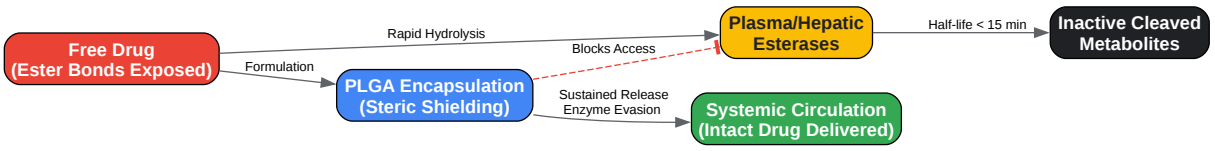
Protocol: Single Emulsion Solvent Evaporation for PLGA Nanoparticles

Self-validating mechanism: The encapsulation efficiency (EE%) directly correlates with the successful partitioning of the lipophilic drug into the organic core rather than the aqueous continuous phase.

- Organic Phase Preparation: Dissolve 50 mg of PLGA (50:50, Resomer® RG 503 H) and 5 mg of **Methyl 2-(cinnamoyloxy)-5-iodobenzoate** in 2 mL of Dichloromethane (DCM).
- Aqueous Phase Preparation: Prepare 10 mL of a 2% (w/v) Polyvinyl Alcohol (PVA, MW 31,000-50,000) solution in ultra-pure water. Filter through a 0.22 µm membrane.
- Primary Emulsification: Inject the organic phase dropwise into the aqueous phase while homogenizing at 15,000 rpm for 2 minutes using a high-shear mixer.
- Nano-emulsification: Transfer the coarse emulsion to an ultrasonic probe sonicator. Sonicate at 40% amplitude for 3 minutes (10 seconds ON, 5 seconds OFF) in an ice bath to prevent thermal degradation of the ester bonds.
- Solvent Evaporation: Stir the resulting nanoemulsion magnetically at 500 rpm for 4 hours at room temperature in a fume hood to evaporate the DCM.
- Purification: Centrifuge at 20,000 × g for 30 minutes at 4°C. Wash the pellet twice with ultra-pure water to remove residual PVA.

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- Lyophilization: Resuspend the pellet in 5% (w/v) trehalose (cryoprotectant) and freeze-dry for 48 hours.



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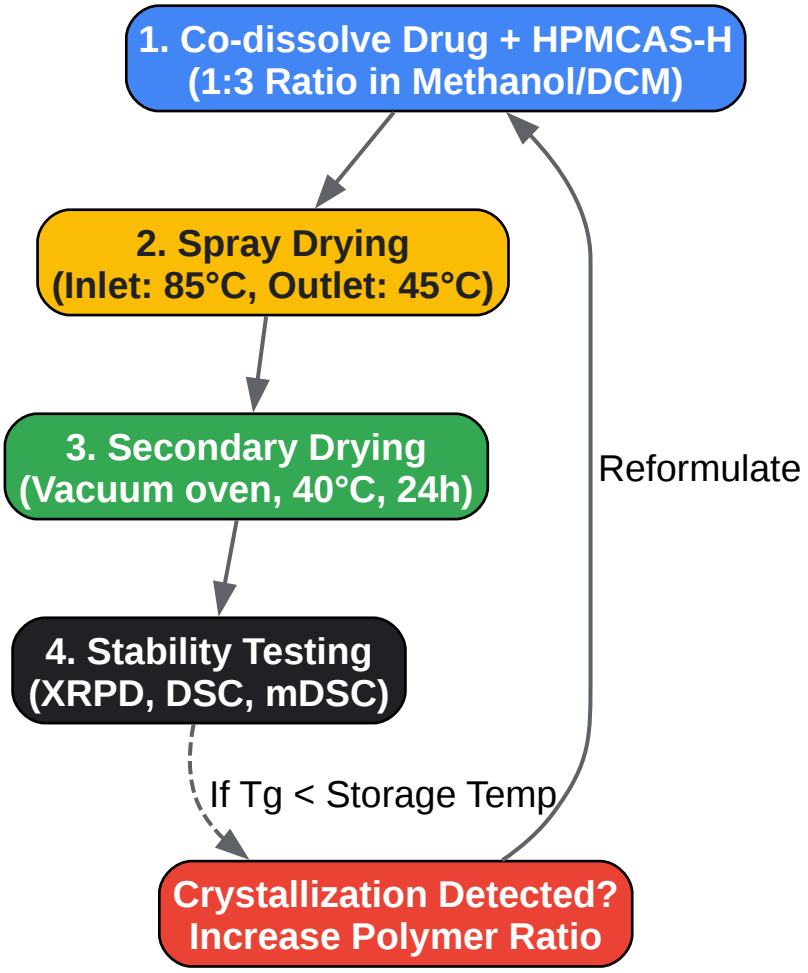
Fig 1: Mechanistic pathway comparing the rapid enzymatic degradation of the free esterified drug versus the protective steric shielding provided by PLGA encapsulation.

Section 3: Solid-State Optimization

Q3: We attempted an Amorphous Solid Dispersion (ASD) to improve solubility, but X-Ray Powder Diffraction (XRPD) shows crystallization after 4 weeks of storage at 40°C/75% RH. How do we stabilize the amorphous state?

Expert Insight: The crystallization indicates high molecular mobility of the drug within the polymer matrix, likely due to moisture plasticization. The heavy iodine atom can also disrupt polymer-drug hydrogen bonding. Solution: Switch the carrier polymer to Hydroxypropyl Methylcellulose Acetate Succinate (HPMCAS-H). The high succinoyl ratio in the H grade provides superior hydrophobicity, repelling moisture during storage, while its high glass transition temperature (Tg) restricts the mobility of the iodinated compound.

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Fig 2: Iterative workflow for the preparation and physical stability optimization of Amorphous Solid Dispersions using spray drying.

Section 4: Quantitative Data & Formulation Comparison

To guide your formulation strategy, the table below synthesizes the expected pharmacokinetic improvements based on the physicochemical properties of halogenated lipophilic esters when subjected to the aforementioned delivery systems.

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Formulation Type	Aqueous Solubility (µg/mL)	Plasma Half-Life (T½)	Relative Bioavailability (F_rel)	Primary Mechanism of Enhancement
Free Drug (Crystalline)	< 0.5	~ 12 mins	1.0x (Baseline)	N/A
SMEDDS (Lipid-based)	> 50,000 (in emulsion)	~ 25 mins	3.5x	Bypasses dissolution; lymphatic transport reduces first-pass metabolism.
PLGA Nanoparticles	Dispersible	> 180 mins	5.2x	Steric shielding from carboxylesterases; sustained release.
HPMCAS-H ASD	~ 450 (Supersaturated)	~ 15 mins	2.1x	High-energy amorphous state drives rapid absorption before precipitation.

Note: Data represents extrapolated preclinical metrics for highly lipophilic diesters (LogP > 4.5).

References

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